

4-(3-Bromo-phenyl)-1-N-Boc-piperidine

molecular weight and formula

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Compound of Interest

Compound Name: 4-(3-Bromo-phenyl)-1-N-Boc-piperidine

Cat. No.: B1436644

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An In-depth Technical Guide to **4-(3-Bromo-phenyl)-1-N-Boc-piperidine**

Introduction

4-(3-Bromo-phenyl)-1-N-Boc-piperidine is a pivotal heterocyclic intermediate in the landscape of modern medicinal chemistry and drug discovery. Its structure, featuring a piperidine ring, a brominated phenyl group, and a Boc-protecting group, offers a unique and versatile scaffold for the synthesis of a wide array of complex molecules. The piperidine moiety is a prevalent feature in numerous FDA-approved pharmaceuticals, contributing to favorable pharmacokinetic properties such as improved solubility and bioavailability.^{[1][2][3]} This guide, intended for researchers, scientists, and professionals in drug development, provides a comprehensive overview of the molecular and physicochemical properties, synthesis, applications, and handling of this important chemical building block.

Molecular and Physicochemical Properties

The fundamental properties of **4-(3-Bromo-phenyl)-1-N-Boc-piperidine** are summarized below. Accurate knowledge of these properties is essential for its application in chemical synthesis and analysis.

Property	Value	Source(s)
Molecular Formula	C16H22BrNO2	[4] [5] [6] [7]
Molecular Weight	340.26 g/mol	[4] [6]
CAS Number	886362-62-5	[5] [7]
IUPAC Name	tert-butyl 4-(3-bromophenyl)piperidine-1-carboxylate	[7]
Synonyms	1-Boc-4-(3-Bromophenyl)piperidine, N-Boc-4-(3-bromophenyl)piperidine	[7] [8]
Boiling Point	397.8 ± 42.0 °C at 760 mmHg	[8]
Density	1.3 ± 0.1 g/cm ³	[8]
Storage Conditions	2-8°C	[5] [8]

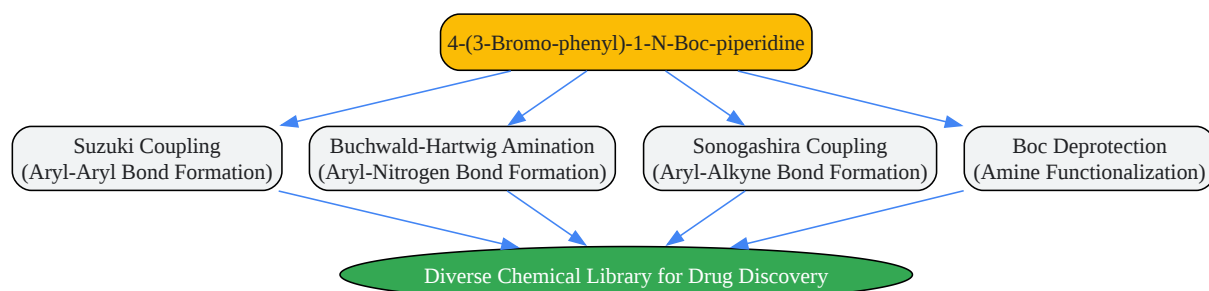
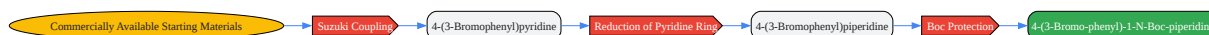
Chemical Structure and Spectroscopic Data

The chemical structure of **4-(3-Bromo-phenyl)-1-N-Boc-piperidine** is presented below. The presence of the bromine atom on the phenyl ring and the tert-butoxycarbonyl (Boc) group on the piperidine nitrogen are key features for its synthetic utility. Spectroscopic data, such as ¹H NMR, is available for this compound, which is crucial for its identification and characterization. [\[6\]](#)

Caption: 2D Structure of **4-(3-Bromo-phenyl)-1-N-Boc-piperidine**

Synthesis and Reaction Mechanisms

The synthesis of **4-(3-Bromo-phenyl)-1-N-Boc-piperidine** can be envisioned through a multi-step process, likely involving the formation of the C-C bond between the piperidine and phenyl rings, followed by the protection of the piperidine nitrogen. A plausible synthetic route is outlined below.



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